

In-Depth Technical Guide: Material Safety of 2-Chloroethanamine-d4 hydrochloride

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Compound of Interest

Compound Name: 2-Chloroethanamine-d4hydrochloride

Cat. No.: B1146207

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for 2-Chloroethanamine-d4 hydrochloride (CAS 172333-26-5) is not readily available in the public domain. This guide has been compiled using data from the safety data sheets of its non-deuterated analogue, 2-Chloroethylamine hydrochloride (CAS 870-24-6). The toxicological properties of the deuterated compound have not been fully investigated.^[1] This material should be handled with extreme care by trained professionals only, assuming it presents similar or identical hazards to its non-deuterated counterpart.

Identification

Property	Value
Chemical Name	2-Chloroethanamine-d4 hydrochloride
Synonyms	2-Aminoethyl-d4 chloride hydrochloride, 2-Chloroethyl-d4-amine HCl[2]
CAS Number	172333-26-5[2]
EC Number	Not available
Molecular Formula	C ₂ H ₃ D ₄ Cl ₂ N
Molecular Weight	120.01 g/mol
Intended Use	For research use only. Laboratory chemicals, synthesis of substances.[1][3]

Physical and Chemical Properties

The following data is for the non-deuterated 2-Chloroethylamine hydrochloride and serves as an estimate.

Property	Value	Source(s)
Appearance	White to light beige crystalline powder or solid.	[4]
Melting Point	140-150 °C	[4][5]
Decomposition Temp.	>150 °C	[6]
Solubility	Soluble in water.	[4][6]
pH	2 - 3 (for a solution)	[6]
Stability	Stable under normal storage conditions.[4][7]	

Hazard Identification and Classification

Classification for the non-deuterated analogue, 2-Chloroethylamine hydrochloride, is as follows:

Hazard Class	Category	GHS Code	Description
Skin Corrosion/Irritation	1B	H314	Causes severe skin burns and eye damage.[3][6]
Germ Cell Mutagenicity	2	H341	Suspected of causing genetic defects.[3][6][8]
Corrosive to Metals	1	H290	May be corrosive to metals.[3]

Signal Word: Danger[5]

Hazard Pictograms:

Precautionary Statements:

Code	Statement	Source(s)
P201	Obtain special instructions before use.	[3] [8]
P202	Do not handle until all safety precautions have been read and understood.	[6]
P260	Do not breathe dust/fume.	[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3] [6] [8]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[3]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
P310	Immediately call a POISON CENTER/doctor.	[6]
P405	Store locked up.	[1] [6]
P501	Dispose of contents/container to an approved waste disposal plant.	[8]

Emergency and First-Aid Protocols

Immediate medical attention is required for all exposures.[\[7\]](#)

Exposure Route	Protocol	Source(s)
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3][7]
Skin Contact	Immediately flush body and clothes with large amounts of water, using a safety shower if available. Quickly remove all contaminated clothing, including footwear. Wash skin with soap and running water. Seek immediate medical attention.	[3][6][7]
Inhalation	Remove from the contaminated area to fresh air. Lay the patient down and keep them warm and rested. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[3][7]
Ingestion	Do NOT induce vomiting. If vomiting occurs, lean patient forward or place on their left side to maintain an open airway and prevent aspiration. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][6][7]

Firefighting and Accidental Release Measures

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards: The material is combustible.[3] Heating may cause violent rupture of containers.[3] Hazardous decomposition products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[7][9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[9] Wear appropriate personal protective equipment (see Section 6). Ensure adequate ventilation. Avoid dust formation and do not breathe dust.[9]
- Environmental Precautions: Prevent the product from entering drains or surface water.[8][9]
- Containment and Cleanup: Use dry cleanup procedures.[3] Sweep up the material, avoiding dust generation, and shovel it into a suitable, labeled container for disposal.[3][9]

Handling, Storage, and Personal Protection

Experimental Protocol: Safe Handling

- Preparation: Before handling, read and understand the MSDS for the non-deuterated analogue. Ensure a safety shower and eyewash station are readily accessible.[7]
- Engineering Controls: Handle the material in a well-ventilated area, preferably in a chemical fume hood.[3][9]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.[7][9]
- Skin Protection: Wear impervious protective clothing and chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.[7][9]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or EN 149 approved particulate respirator.[7]
- Hygiene: Avoid all personal contact.[3] Do not eat, drink, or smoke in the work area.[3] Wash hands thoroughly after handling.[3][8]

Storage Conditions:

- Store in a cool, dry, well-ventilated, and locked area.[3][6]
- Keep the container tightly closed and protected from moisture.[4][8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[7]

Visualized Workflows

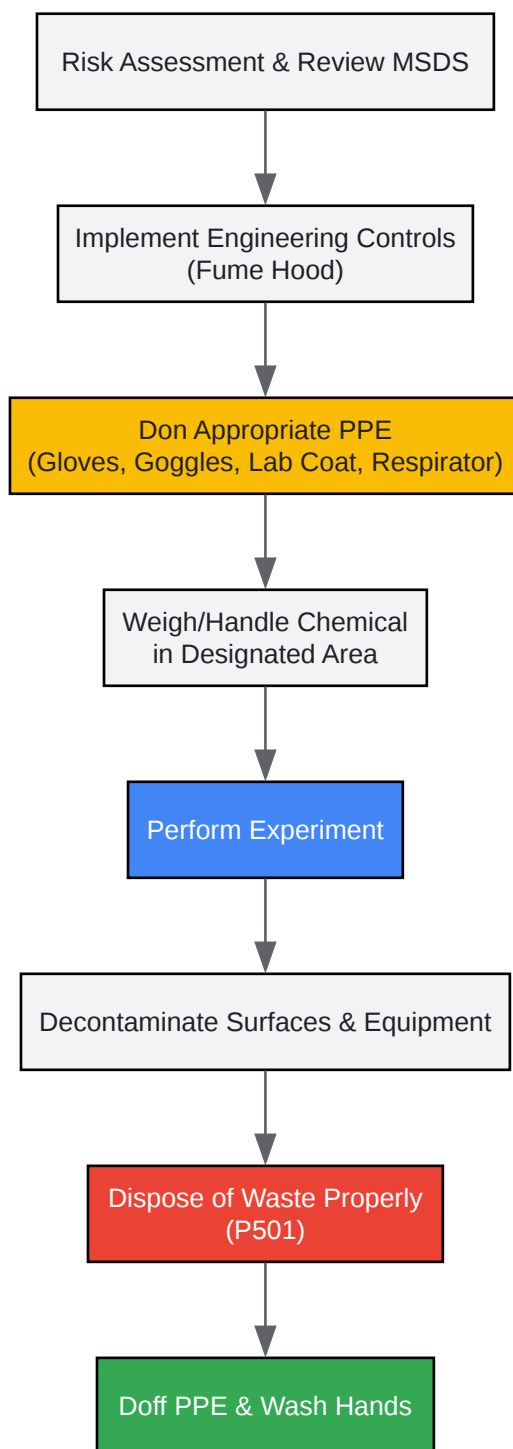


Figure 1: Safe Chemical Handling Workflow

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Figure 1: Safe Chemical Handling Workflow

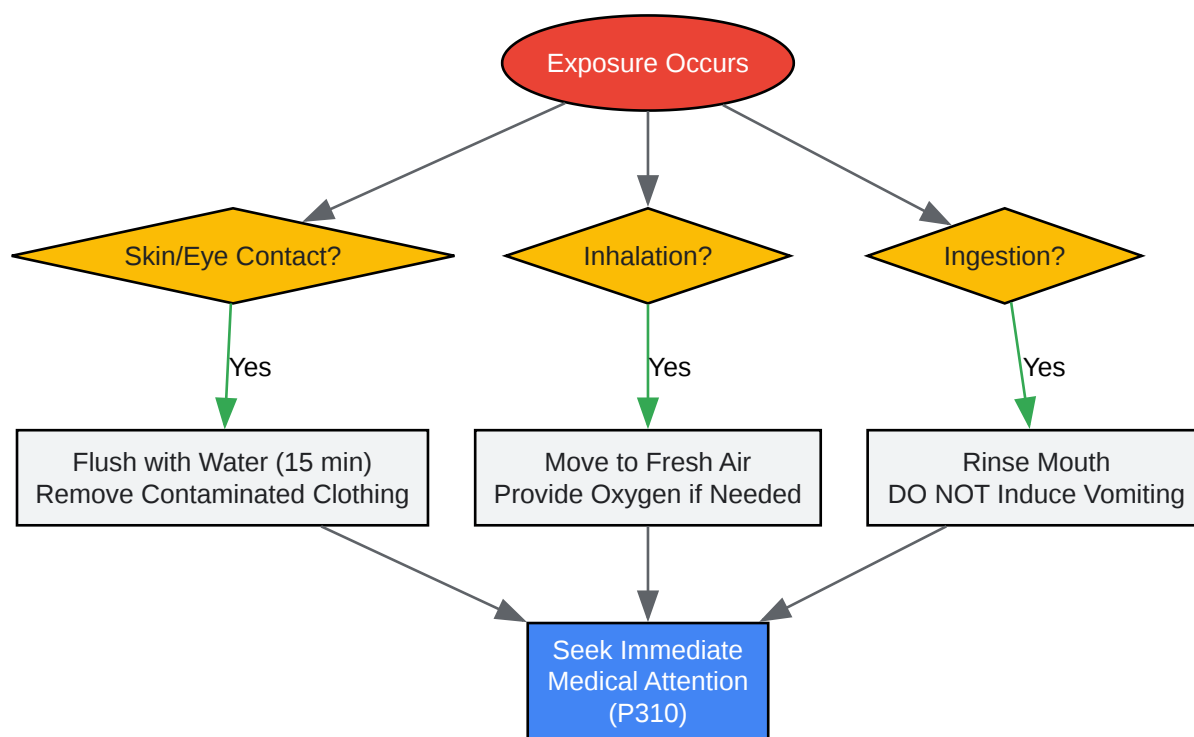


Figure 2: Emergency Response Logic for Exposure

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Figure 2: Emergency Response Logic for Exposure

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